

Dissolving trans-ISRIB for In Vitro Excellence: Application Notes and Protocols

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Compound of Interest		
Compound Name:	ISRIB (trans-isomer)	
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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the preparation, storage, and application of stock solutions of the potent Integrated Stress Response (ISR) inhibitor, trans-ISRIB. Adherence to these protocols is crucial for ensuring experimental reproducibility and the efficacy of this valuable research tool in in vitro studies.

trans-ISRIB is a small molecule that potently and selectively inhibits the ISR by reversing the effects of eukaryotic translation initiation factor 2α (eIF2 α) phosphorylation. It achieves this by binding to and stabilizing the active conformation of the guanine nucleotide exchange factor (GEF) eIF2B, thereby restoring global protein synthesis. Its ability to modulate this fundamental cellular stress pathway makes it an invaluable tool for investigating a wide range of physiological and pathological processes, including neurodegenerative diseases, cancer, and metabolic disorders.

Quantitative Data Summary

The solubility and key properties of trans-ISRIB are summarized in the table below. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions.



Parameter	Value	Source(s)
Molecular Weight	~451.34 g/mol	[1]
Solubility in DMSO	\geq 2 mg/mL to >4.5 mg/mL (approx. 4.4 mM to >10 mM)	[1][2][3]
Recommended Stock Concentration	5 mM - 10 mM in anhydrous DMSO	[3][4]
IC50 (ISR Inhibition)	5 nM	[1][2]
Storage of Lyophilized Powder	-20°C, desiccated	[5]
Storage of Stock Solution	-20°C for up to 6 months; -80°C for up to 2 years	[4][6][7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM trans-ISRIB Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of trans-ISRIB in DMSO, a commonly used concentration for in vitro experiments.

Materials:

- trans-ISRIB powder
- Anhydrous, molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance
- Water bath or sonicator (optional)



Procedure:

- Equilibration: Allow the trans-ISRIB powder and anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation.[4]
- Weighing: Accurately weigh the desired amount of trans-ISRIB powder using an analytical balance in a sterile microcentrifuge tube. To prepare 1 mL of a 10 mM stock solution, you will need approximately 4.51 mg of trans-ISRIB (based on a molecular weight of 451.34 g/mol).
 [3][4]
- Dissolution: Add the appropriate volume of anhydrous DMSO to the ISRIB powder. For a 10 mM stock, add 1 mL of DMSO to 4.51 mg of ISRIB.[4]
- Mixing: Vortex the solution thoroughly until the trans-ISRIB is completely dissolved.[4]
- Aiding Dissolution (if necessary): If the compound does not fully dissolve, gentle warming in a 37°C water bath for 5-10 minutes or brief sonication can facilitate dissolution.[2][4][6]
 Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.[4]
 [6]
- Storage: Store the aliquots at -80°C for long-term stability (up to 2 years).[4][7] For shorter-term storage, -20°C is acceptable for up to 6 months.[7]

Protocol 2: Preparation of Working Solutions for Cell Culture

Procedure:

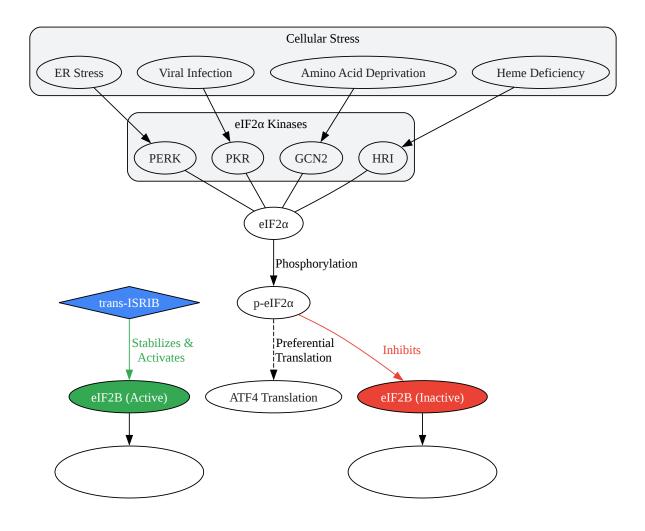
- Thawing: Thaw a single aliquot of the trans-ISRIB stock solution at room temperature.
- Dilution: Serially dilute the stock solution in cell culture medium to the desired final concentration immediately before use. It is critical to add the ISRIB solution to the medium and mix thoroughly to avoid precipitation.



- Final DMSO Concentration: Be mindful of the final concentration of DMSO in your cell
 culture, as high concentrations can be toxic to cells. It is best practice to keep the final
 DMSO concentration below 0.5% and to include a vehicle control (medium with the same
 final concentration of DMSO) in your experiments.
- Aqueous Stability:trans-ISRIB has limited solubility in aqueous solutions. Therefore, it is recommended to prepare fresh dilutions for each experiment and use them immediately.[6]
 Visually inspect for any signs of precipitation before adding to cells.[6]

Visualizations Integrated Stress Response (ISR) Pathway and ISRIB's Mechanism of Action```dot





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Caption: A typical workflow for in vitro experiments using ISRIB.



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